

# Application Notes: Mass Spectrometry

## Fragmentation of Fulvestrant-D5 for Quantitative Analysis

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### Compound of Interest

Compound Name: *Fulvestrant-D5*

Cat. No.: *B1165269*

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## Abstract

These application notes provide a detailed overview of the mass spectrometry fragmentation pattern of **Fulvestrant-D5**, a commonly used internal standard for the quantitative analysis of Fulvestrant in biological matrices. The information herein is intended for researchers, scientists, and drug development professionals utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS) for bioanalytical studies. We present the characteristic fragmentation of **Fulvestrant-D5**, including key precursor and product ions, and provide a detailed experimental protocol for its analysis.

## Introduction

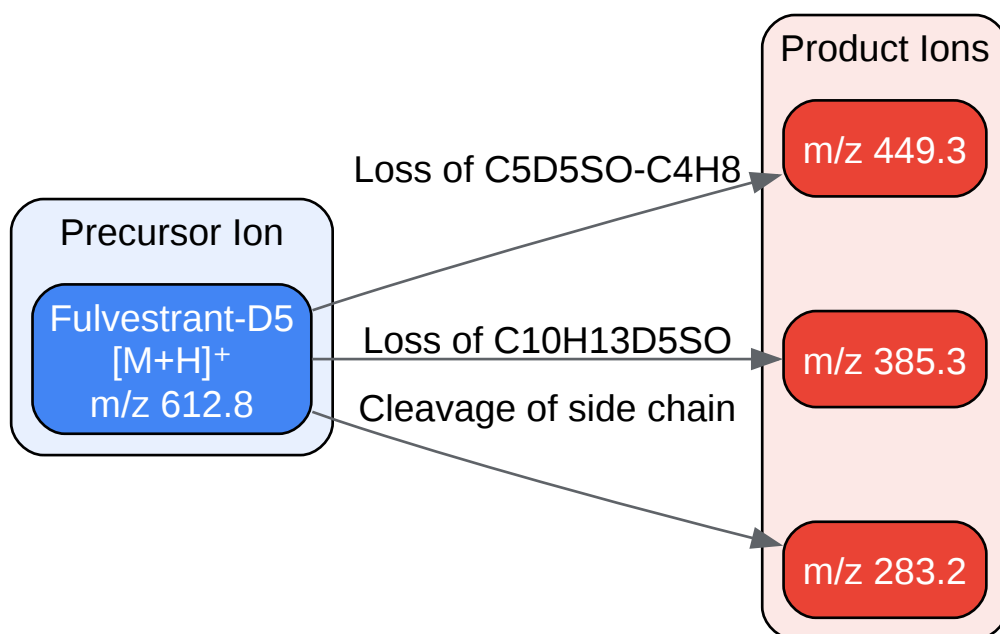
Fulvestrant is a selective estrogen receptor degrader (SERD) used in the treatment of hormone receptor-positive metastatic breast cancer. Accurate quantification of Fulvestrant in biological samples is crucial for pharmacokinetic and pharmacodynamic studies. Stable isotope-labeled internal standards, such as **Fulvestrant-D5**, are essential for correcting for matrix effects and variability in sample processing and instrument response. Understanding the fragmentation pattern of **Fulvestrant-D5** is fundamental for developing sensitive and specific LC-MS/MS methods.

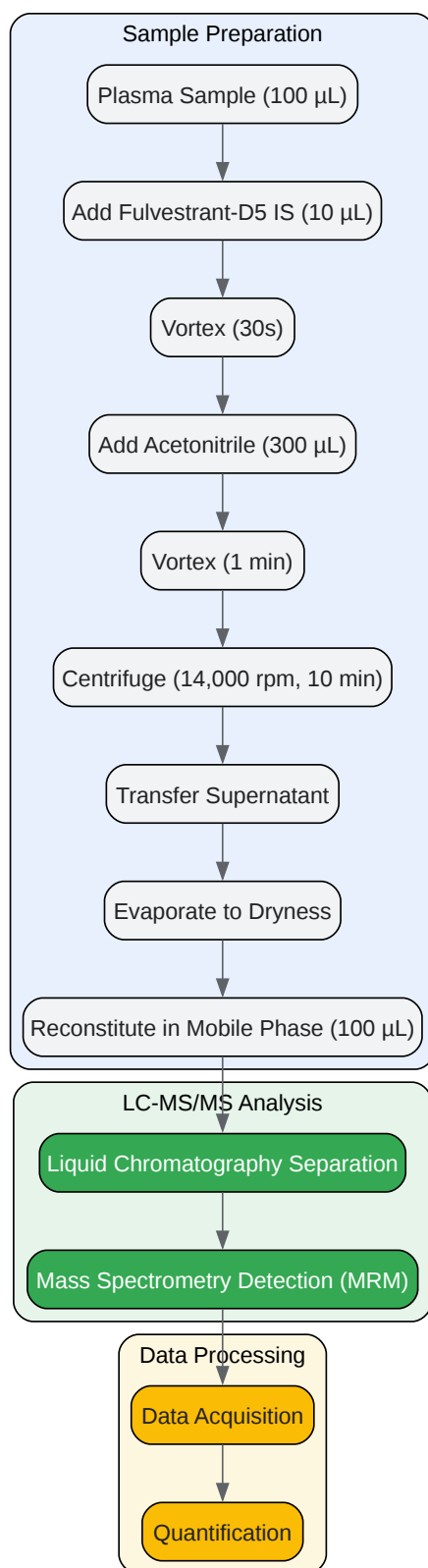
## Mass Spectrometry Fragmentation Pattern

**Fulvestrant-D5**, with a nominal mass of 611.8 g/mol, typically forms a protonated precursor ion  $[M+H]^+$  at  $m/z$  612.8 in positive electrospray ionization (ESI) mode. Collision-induced dissociation (CID) of this precursor ion results in several characteristic product ions. The most abundant and specific product ions are selected for multiple reaction monitoring (MRM) to ensure high selectivity and sensitivity of the analytical method.

The primary fragmentation pathway involves the cleavage of the sulfoxide side chain. The five deuterium atoms on the pentyl-sulfinyl side chain result in a 5-dalton mass shift compared to the unlabeled Fulvestrant, which is crucial for differentiating the internal standard from the analyte.

## Logical Fragmentation Pathway





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